

Application Notes and Protocols for 3-[(Methylamino)methyl]phenol in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-[(Methylamino)methyl]phenol

Cat. No.: B054875

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-[(Methylamino)methyl]phenol, a substituted phenol derivative, is a versatile bifunctional reagent in organic synthesis. Its structure incorporates a nucleophilic secondary amine and a phenolic hydroxyl group, allowing for a range of chemical transformations. This document provides detailed application notes and experimental protocols for the use of **3-[(Methylamino)methyl]phenol** as a reagent, primarily focusing on its role as a building block in the synthesis of pharmaceutically relevant compounds. The presence of both a reactive amine and a phenol moiety makes it a valuable intermediate in the construction of more complex molecular architectures, particularly in medicinal chemistry.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	123926-62-5	[1][2]
Molecular Formula	C ₈ H ₁₁ NO	[1][2]
Molecular Weight	137.18 g/mol	[1][2]
Appearance	White to light yellow solid	[1]
Melting Point	157-159 °C	[1]
Boiling Point (Predicted)	244.5 ± 15.0 °C	[1]
Density (Predicted)	1.059 ± 0.06 g/cm ³	[1]
pKa (Predicted)	9.44 ± 0.10	[1]
Solubility	Soluble in common organic solvents.	

Applications in Organic Synthesis

The primary application of **3-[(Methylamino)methyl]phenol** in organic synthesis is as a nucleophilic building block. The secondary amine can readily undergo N-alkylation and N-acylation reactions, while the phenolic hydroxyl group can participate in O-alkylation (Williamson ether synthesis) and esterification reactions. These reactions allow for the facile introduction of the 3-hydroxybenzylamine moiety into larger molecules.

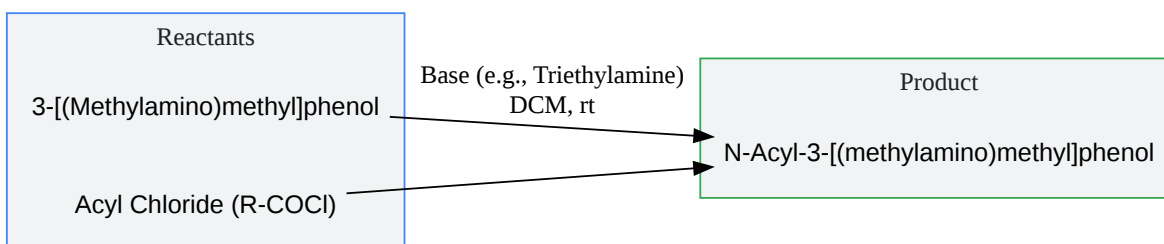
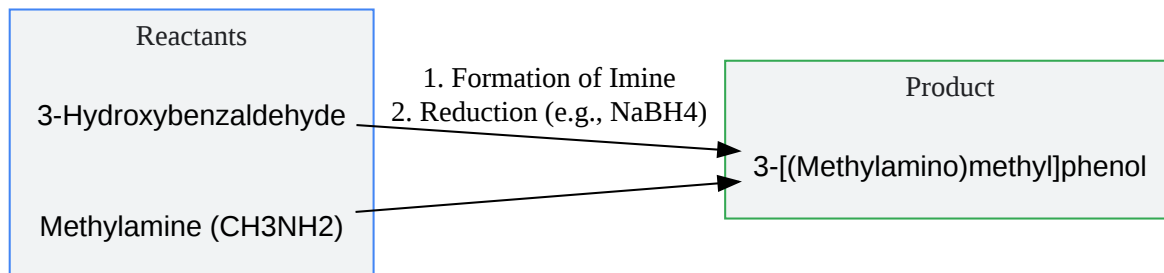
A notable application is in the preparation of arylbenzofuran-based molecules that have been investigated as potential modifying agents for Alzheimer's disease.[1] This highlights its utility as a key intermediate in the synthesis of biologically active compounds.

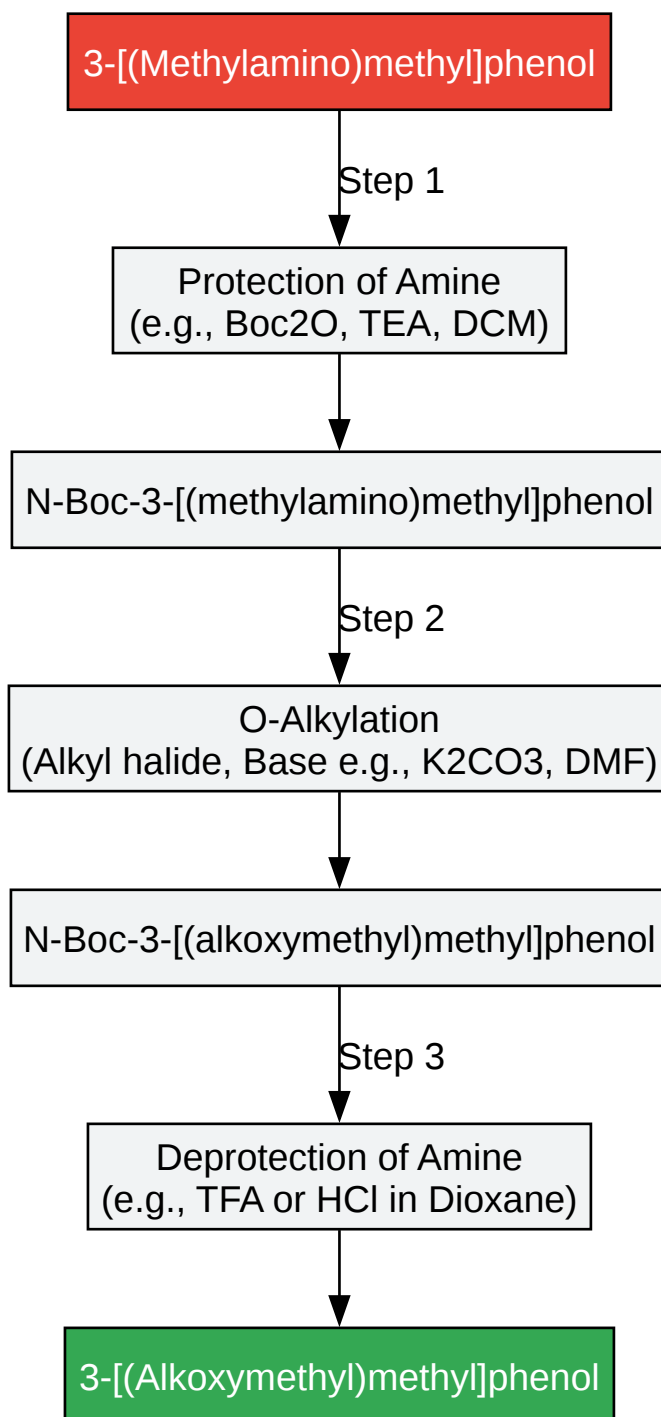
Experimental Protocols

Protocol 1: Synthesis of 3-[(Methylamino)methyl]phenol via Reductive Amination (Hypothetical)

While a specific literature preparation for **3-[(Methylamino)methyl]phenol** is not readily available, a standard and reliable method for its synthesis is the reductive amination of 3-hydroxybenzaldehyde with methylamine.

Reaction Scheme:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-[(methylamino)methyl]phenol | 123926-62-5 [chemicalbook.com]
- 2. Chemchart - Chemical Safety, Models, Suppliers, Regulation, and Patents [chemchart.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 3-[(Methylamino)methyl]phenol in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054875#using-3-methylamino-methyl-phenol-as-a-reagent-in-organic-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com